

Application Notes: Protocol for NocII Immunofluorescence Staining

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Compound of Interest

Compound Name: *NocII*

Cat. No.: *B561544*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the immunofluorescence (IF) staining of the **NocII** protein, also known as NOC2L. This protocol is intended for life science researchers and professionals in drug development to facilitate the visualization and subcellular localization of **NocII**.

Introduction

NocII (NOC2 Like Nucleolar Associated Transcriptional Repressor), also referred to as NIR, is a protein involved in several critical cellular processes. It functions as a transcriptional corepressor and an inhibitor of histone acetyltransferase (INHAT), playing a role in regulating gene expression.^[1] Furthermore, **NocII** is implicated in the regulation of p53-dependent apoptosis and ribosome biogenesis.^{[1][2][3]} Given its involvement in fundamental cellular activities, understanding the subcellular distribution of **NocII** is crucial for elucidating its precise functions and its role in various disease states. Immunofluorescence is a powerful technique that allows for the visualization of proteins within cells, providing valuable insights into their localization and potential interactions.^{[4][5][6]}

Experimental Protocol

This protocol outlines the steps for immunofluorescence staining of **NocII** in cultured cells. Optimization of certain parameters, such as antibody concentrations and incubation times, may

be necessary for different cell lines or experimental conditions.

Materials and Reagents:

- Phosphate-Buffered Saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS
- Permeabilization Buffer (e.g., 0.1-0.25% Triton X-100 in PBS)
- Blocking Buffer (e.g., 1% BSA or 5% normal goat serum in PBS with 0.1% Tween 20)[[7](#)]
- Primary Antibody: Anti-**NocII**/NOC2L antibody
- Fluorophore-conjugated Secondary Antibody
- Nuclear Counterstain (e.g., DAPI)
- Antifade Mounting Medium
- Glass coverslips and microscope slides

Procedure:

- Cell Culture: Grow cells on sterile glass coverslips in a petri dish or multi-well plate to an appropriate confluency (typically 50-70%).
- Fixation:
 - Carefully aspirate the culture medium.
 - Wash the cells twice with PBS.
 - Fix the cells by incubating with 4% PFA in PBS for 15 minutes at room temperature.
- Washing: Wash the cells three times with PBS for 5 minutes each.
- Permeabilization:

- Incubate the cells with Permeabilization Buffer (e.g., 0.1% Triton X-100 in PBS) for 10 minutes at room temperature. This step is necessary to allow the antibodies to access intracellular antigens.
- Wash the cells three times with PBS for 5 minutes each.
- Blocking:
 - Incubate the cells with Blocking Buffer for at least 30-60 minutes at room temperature to minimize non-specific antibody binding.
- Primary Antibody Incubation:
 - Dilute the anti-**NocII** primary antibody in the antibody dilution buffer (often the same as the blocking buffer).
 - Incubate the cells with the diluted primary antibody for 1-2 hours at room temperature or overnight at 4°C in a humidified chamber.
- Washing: Wash the cells three times with PBS for 5 minutes each.
- Secondary Antibody Incubation:
 - Dilute the fluorophore-conjugated secondary antibody in the antibody dilution buffer, protecting it from light.
 - Incubate the cells with the diluted secondary antibody for 1 hour at room temperature in a dark, humidified chamber.
- Washing: Wash the cells three times with PBS for 5 minutes each, protecting them from light.
- Counterstaining (Optional):
 - Incubate the cells with a nuclear counterstain like DAPI for 5-10 minutes.
 - Wash the cells twice with PBS.
- Mounting:

- Carefully mount the coverslips onto microscope slides using a drop of antifade mounting medium.
- Seal the edges of the coverslip with nail polish to prevent drying.
- Imaging:
 - Visualize the staining using a fluorescence or confocal microscope. **NocII** is expected to show a nucleolar-associated staining pattern.

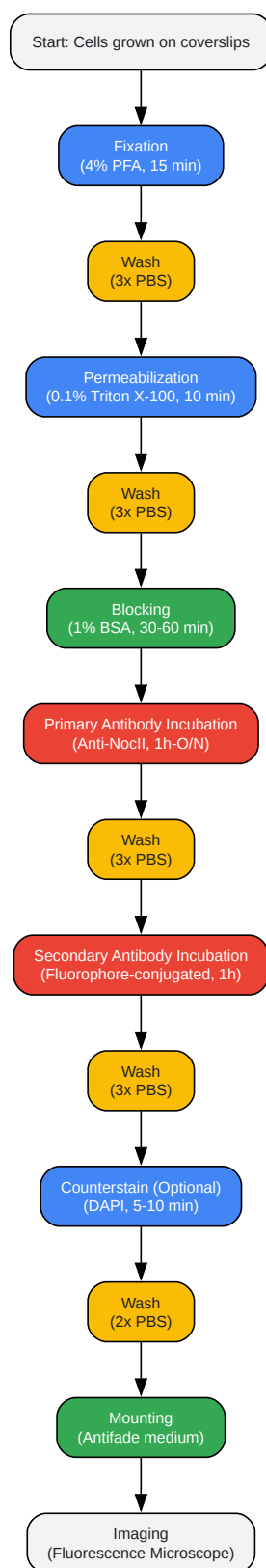
Data Presentation

The following table summarizes recommended antibody dilutions for **NocII** immunofluorescence based on available data. Researchers should perform a titration experiment to determine the optimal dilution for their specific experimental setup.

Antibody Information	Recommended Dilution Range	Notes
Anti-NOC2L Polyclonal Antibody (e.g., Proteintech 28509-1-AP)	1:100 - 1:400	A starting dilution of 1:200 has been validated in U2OS cells. [1]
General Purified Antibodies	1-10 µg/mL	This is a general starting point for purified antibodies where a specific dilution is not known. [8]
General Antiserum	1:100 - 1:1000	A broad range for initial optimization of antiserum. [8]

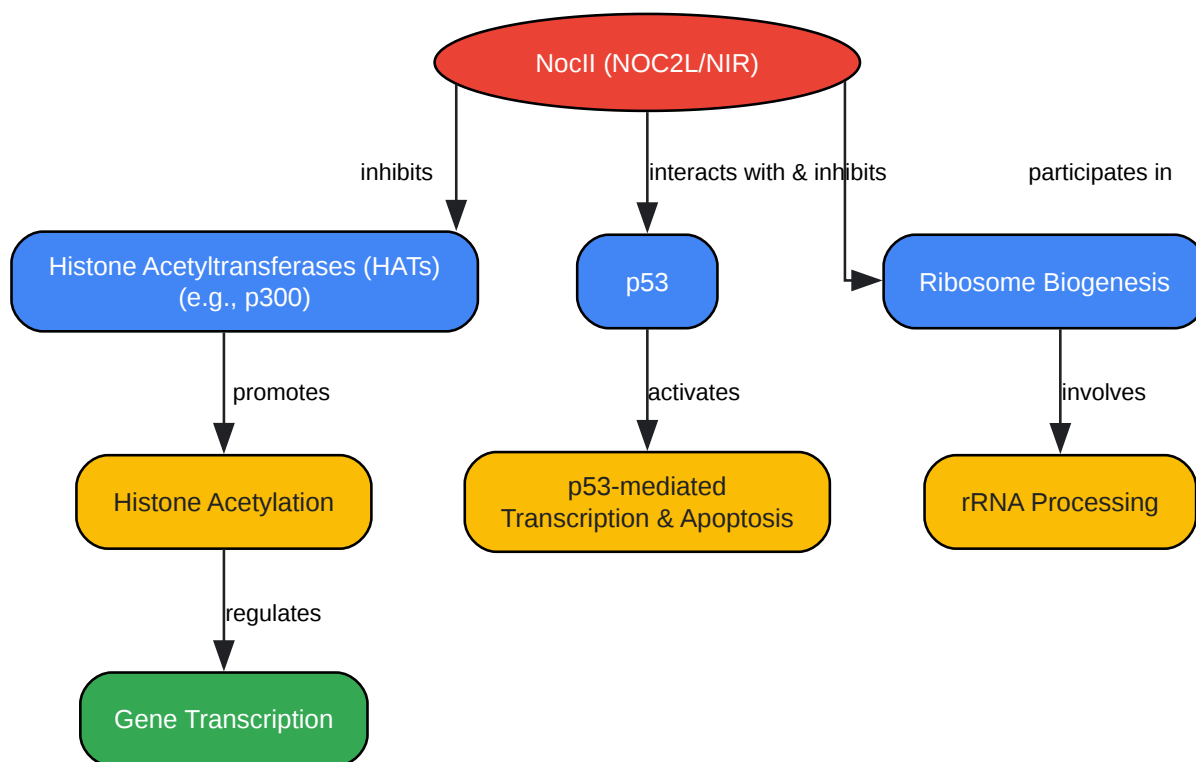
Mandatory Visualizations

Experimental Workflow for **NocII** Immunofluorescence Staining



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Caption: Workflow of the **NocII** immunofluorescence staining protocol.

Signaling Pathway and Logical Relationship of **NocII**[Click to download full resolution via product page](#)

Caption: Key functions and interactions of the **NocII** protein.

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